

3'-Hydroxypropiophenone: A Technical Guide to Safe Handling, Storage, and Disposal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3'-Hydroxypropiophenone*

Cat. No.: *B076195*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and storage information for **3'-Hydroxypropiophenone** (CAS No. 13103-80-5). The following sections detail the hazardous properties, necessary precautions, and emergency procedures to ensure the safe and effective use of this compound in a laboratory and drug development setting.

Section 1: Chemical and Physical Properties

3'-Hydroxypropiophenone is an aromatic ketone that appears as an off-white to beige solid.

[1] It is a key intermediate in the synthesis of various pharmaceutical compounds, including antihypertensives and antidepressants.[1]

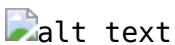
Table 1: Physical and Chemical Properties of **3'-Hydroxypropiophenone**

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	[2] [3]
Molecular Weight	150.17 g/mol	[2] [3]
Appearance	Off-white to beige solid	[1]
Melting Point	75-77°C	[1]
Boiling Point	288.9 ± 23.0°C (Predicted)	[1] [4]
Density	1.104 ± 0.06 g/cm ³ (Predicted)	[1] [4]
Solubility	Soluble in Chloroform (Slightly), Ethyl Acetate (Slightly), Methanol (Slightly). Sparingly soluble in water.	[1] [4] [5]
Odor	Mild, characteristic ketone-like odor	[5]

Section 2: Safety and Hazards

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3'-Hydroxypropiophenone** is classified as an irritant and may be harmful if swallowed. [\[2\]](#)

Table 2: GHS Hazard Information for **3'-Hydroxypropiophenone**

Pictogram	Signal Word	Hazard Class	Hazard Statement
 alt text	Warning	Skin corrosion/irritation (Category 2)	H315: Causes skin irritation[2]
Serious eye damage/eye irritation (Category 2A)		H319: Causes serious eye irritation[2]	
Acute toxicity, oral (Category 4)		H302: Harmful if swallowed[2]	
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation		H335: May cause respiratory irritation[2]	

Section 3: Handling and Personal Protective Equipment

Proper handling procedures and the use of personal protective equipment (PPE) are crucial to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin and eyes.[6][7]
- Do not breathe dust.[6][7]
- Wash hands and any exposed skin thoroughly after handling.[6]
- Use only outdoors or in a well-ventilated area.[6][8]
- Avoid dust formation.[6][7]

Personal Protective Equipment (PPE):

Table 3: Recommended Personal Protective Equipment

PPE Type	Specification	Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[6][9]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. Wear appropriate protective clothing to prevent skin exposure.	[6][9]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.	[8]

Section 4: Storage and Stability

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[5][6]
- Keep the container tightly closed.[5][6]
- Store locked up.[6][8]

Incompatible Materials:

- Strong oxidizing agents[5][6]

- Strong reducing agents[5]
- Bases[6][8]
- Acid anhydrides[6][8]
- Acid chlorides[6][8]
- Reactive metals[5]
- Strong acids[5]

Stability:

- The compound is stable under normal ambient conditions.[1]

Section 5: First-Aid Measures

Table 4: First-Aid Procedures for **3'-Hydroxypropiophenone** Exposure

Exposure Route	First-Aid Procedure	Source
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell.	[6]
Skin Contact	Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.	[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[6]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Get medical attention.	[6][9]

Section 6: Accidental Release Measures

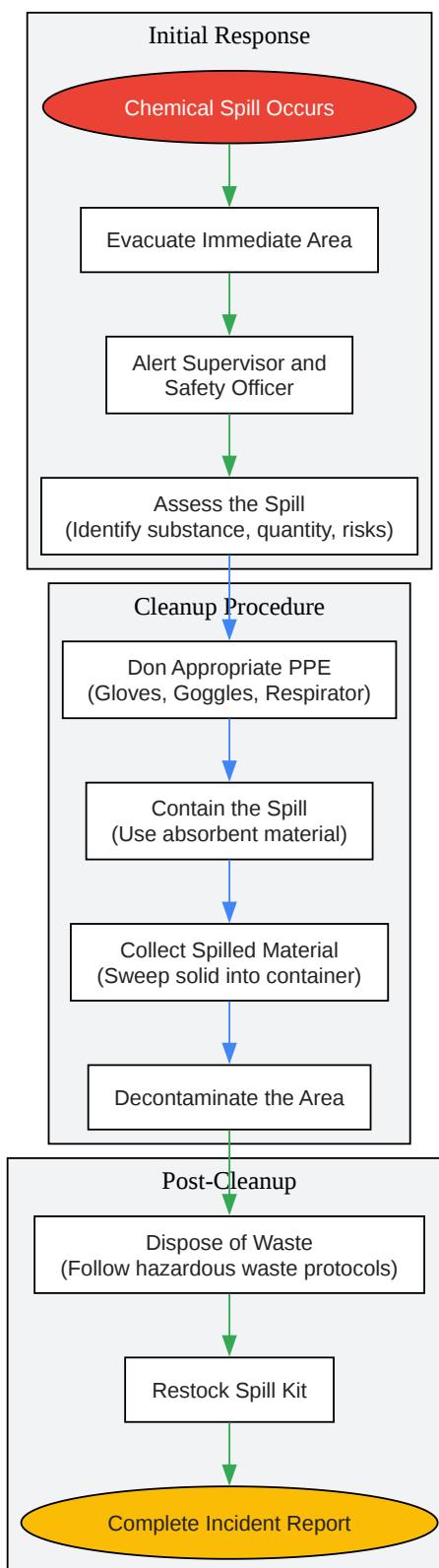
In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Personal Precautions:

- Ensure adequate ventilation.[6]
- Use personal protective equipment as required.[6]
- Avoid breathing dust.[6]

Methods for Containment and Cleanup:

- Avoid dust formation.[6][7]
- Sweep up and shovel into suitable containers for disposal.[6][7]
- Do not let this chemical enter the environment.[6][7]



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill.

Section 7: Experimental Protocols

While detailed proprietary toxicology studies are not publicly available, a representative synthetic protocol provides insight into handling the substance in a laboratory setting.

Preparation of 3'-Hydroxypropiophenone:

This protocol describes the synthesis of **3'-hydroxypropiophenone** from m-methoxyacetophenone.[\[3\]](#)

Methodology:

- Aluminum chloride (8.0 g, 0.0594 mol) is slowly added to a stirred solution of m-methoxyacetophenone (6.5 g, 0.0396 mol) in toluene (100 mL) under a nitrogen atmosphere at room temperature.[\[3\]](#)
- The reaction mixture is heated to reflux under a nitrogen atmosphere for 5 hours.[\[3\]](#)
- After cooling to room temperature, the mixture is slowly poured into a 10% aqueous HCl solution (200 mL).[\[3\]](#)
- The organic and aqueous layers are separated.[\[3\]](#)
- The aqueous phase is extracted with ethyl acetate (3 x 150 mL).[\[3\]](#)
- The combined organic layers are washed with brine (50 mL) and dried over anhydrous sodium sulfate.[\[3\]](#)
- The solvent is removed under reduced pressure to yield the crude product.[\[3\]](#)
- The crude product is purified by column chromatography to give m-hydroxypropiophenone as a solid.[\[3\]](#)

This synthesis involves handling corrosive and flammable materials and should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Section 8: Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[\[6\]](#)[\[8\]](#) Do not empty into drains.[\[6\]](#)

This guide is intended to provide comprehensive safety information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier before handling **3'-Hydroxypropiophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [bocsci.com](#) [bocsci.com]
- 2. [3'-Hydroxypropiophenone | C9H10O2 | CID 83141 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 3. [3'-Hydroxypropiophenone | 13103-80-5](#) [chemicalbook.com]
- 4. [3'-Hydroxypropiophenone manufacturers and suppliers in india](#) [chemicalbook.com]
- 5. [Page loading...](#) [guidechem.com]
- 6. [fishersci.com](#) [fishersci.com]
- 7. [assets.thermofisher.com](#) [assets.thermofisher.com]
- 8. [fishersci.com](#) [fishersci.com]
- 9. [pim-resources.coleparmer.com](#) [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [3'-Hydroxypropiophenone: A Technical Guide to Safe Handling, Storage, and Disposal]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b076195#3-hydroxypropiophenone-safety-handling-and-storage-guidelines>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com